

# Sarkomycin: A Technical Overview of its Molecular Characteristics

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## Compound of Interest

Compound Name: **Sarkomycin**

Cat. No.: **B075957**

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This technical guide provides an in-depth analysis of the molecular properties of **Sarkomycin**, an antibiotic with notable antitumor activity. This document is intended for researchers, scientists, and professionals in the field of drug development who are interested in the fundamental characteristics of this compound.

## Core Molecular Data

**Sarkomycin** is a natural product isolated from *Streptomyces erythrochromogenes*. The active principle, known as **Sarkomycin** A, possesses a distinct chemical structure that is central to its biological activity.

## Physicochemical Properties

The fundamental molecular and physical properties of **Sarkomycin** A are summarized in the table below. This data is crucial for understanding its behavior in biological systems and for the design of experimental protocols.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	140.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
IUPAC Name	(1S)-2-methylidene-3-oxocyclopentane-1-carboxylic acid	<a href="#">[1]</a>
CAS Registry Number	489-21-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Oily liquid	<a href="#">[3]</a>
UV Maximum (in water)	230 nm	<a href="#">[3]</a>
Boiling Point	320.3°C at 760 mmHg	<a href="#">[2]</a>
Density	1.23 g/cm <sup>3</sup>	<a href="#">[2]</a>

## Structural and Chemical Identity

The chemical identity of **Sarkomycin** A is well-established, providing a foundation for its synthesis and the study of its mechanism of action.

## Chemical Identifiers

For unambiguous identification and cross-referencing in research and databases, the following identifiers are provided.

Identifier Type	Identifier
InChI	InChI=1S/C7H8O3/c1-4-5(7(9)10)2-3-6(4)8/h5H,1-3H2,(H,9,10)/t5-/m0/s1
InChIKey	ILPCMXTASDZKM-YFKPBYRVSA-N
SMILES	C=C1--INVALID-LINK--C(=O)O

## Experimental Considerations

The solubility profile of **Sarkomycin** is a critical factor for its handling and administration in experimental settings.

## Solubility

**Sarkomycin** exhibits good solubility in a range of common laboratory solvents.

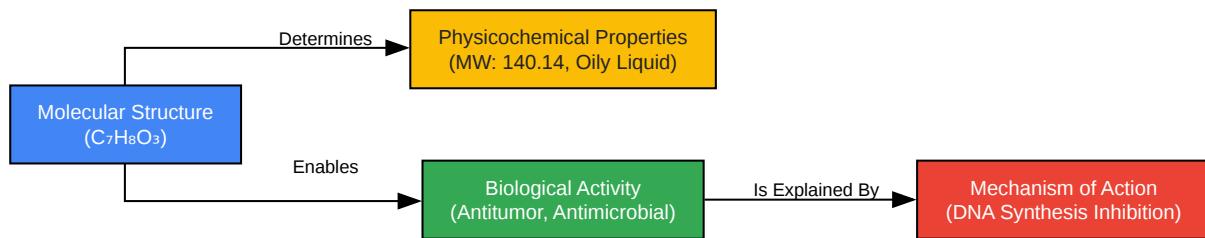
Solvent	Solubility
Water	Soluble
Methanol	Soluble
Ethanol	Soluble
Butanol	Soluble
Ethyl acetate	Soluble
Petroleum ether	Sparingly soluble

## Biological Activity and Mechanism of Action

**Sarkomycin** is recognized for its potent antitumor and antimicrobial properties.<sup>[5]</sup> Its mechanism of action is attributed to the inhibition of DNA synthesis, leading to cell cycle arrest and subsequent apoptosis of cancer cells.<sup>[5]</sup> This is achieved through interference with enzymes such as topoisomerases, which are essential for maintaining DNA structure during cell division.<sup>[5]</sup>

## Logical Relationship of Sarkomycin's Properties

The following diagram illustrates the relationship between the chemical structure of **Sarkomycin** and its biological function, a key concept for drug development professionals.



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Caption: Relationship between **Sarkomycin**'s structure and function.

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## References

- 1. Sarkomycin | C<sub>7</sub>H<sub>8</sub>O<sub>3</sub> | CID 114586 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 489-21-4,sarkomycin A | lookchem [lookchem.com]
- 3. Sarkomycin [drugfuture.com]
- 4. bio-fermen.bocsci.com [bio-fermen.bocsci.com]
- 5. medkoo.com [medkoo.com]
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